Application Notes and Protocols: Green Fluorescent Dyes in Flow Cytometry

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Compound of Interest

Compound Name:	*Solvent Green 1*
CAS No.:	*41272-40-6*
Cat. No.:	*B1581217*

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Introduction

While **Solvent Green 1** is a dye primarily utilized in industrial applications for coloring plastics, oils, and waxes, its application in flow cytometry is not documented in scientific literature. Its properties as a solvent-based dye make it unsuitable for aqueous cell suspensions typically used in flow cytometry.

This document provides detailed application notes and protocols for four common green fluorescent dyes that are extensively validated and utilized in flow cytometry for various applications: CFSE for cell proliferation, Annexin V-FITC for apoptosis detection, Calcein AM for cell viability, and SYTOX™ Green/SYBR® Green I for nucleic acid staining and viability assessment.

CFSE: Cell Proliferation Assay

Application Note

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Carboxyfluorescein diacetate succinimidyl ester (CFSE) is a cell-permeable dye used to track cell proliferation. Non-fluorescent CFDA-SE passively diffuses into cells, where intracellular esterases cleave the acetate groups, converting it to the highly fluorescent, amine-reactive CFSE. CFSE covalently binds to intracellular proteins, is well-retained within the cells, and is distributed equally between daughter cells upon cell division.[1] Consequently, the fluorescence intensity of each daughter cell is halved with each cell division.[1][2] This allows for the visualization of successive generations of proliferating cells as distinct peaks in a flow cytometry histogram.[2] CFSE is excited by a 488 nm laser and its fluorescence is typically detected in the FITC channel.[3]

Quantitative Data

Parameter	Value	References
Excitation Maximum	~492-495 nm	[4][5]
Emission Maximum	~517-521 nm	[4][5]
Common Laser Line	488 nm (Blue)	[6]
Common Filter	530/30 BP (FITC channel)	[6]
Typical Staining Concentration	0.5 - 10 µM	[6][7]
Recommended Concentration (Lymphocytes)	1.5 µM	[3]
Recommended Concentration (In Vitro)	0.5 - 2 µM	[6]
Recommended Concentration (In Vivo)	2 - 5 µM	[6]
Detectable Cell Divisions	Up to 8	[8]

Experimental Protocol

- Cell Preparation: Prepare a single-cell suspension at a concentration of 1-20 x 10^6 cells/mL in pre-warmed (37°C) protein-free PBS or HBSS.[3][6]

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- CFSE Staining: Add an equal volume of 2X CFSE working solution (e.g., if the final concentration is 5 µM, add a 10 µM solution) to the cell suspension. Mix gently and incubate for 10-20 minutes at 37°C, protected from light.[4]
- Quenching: Stop the staining reaction by adding 4-5 volumes of cold complete culture medium (containing at least 10% FBS). The proteins in the serum will quench any unbound CFSE. Incubate on ice for 5 minutes.[4]
- Washing: Centrifuge the cells at 400 x g for 5 minutes. Discard the supernatant and wash the cell pellet twice with complete medium to remove any residual unbound dye.[3]
- Cell Culture: Resuspend the cells in the appropriate culture medium for your experiment.
- Flow Cytometry Analysis: Acquire data on a flow cytometer equipped with a 488 nm laser. Detect CFSE fluorescence in the FITC channel (e.g., 530/30 bandpass filter). An unstained control and a stained, non-proliferating control should be included for proper gating and analysis.

Experimental Workflow

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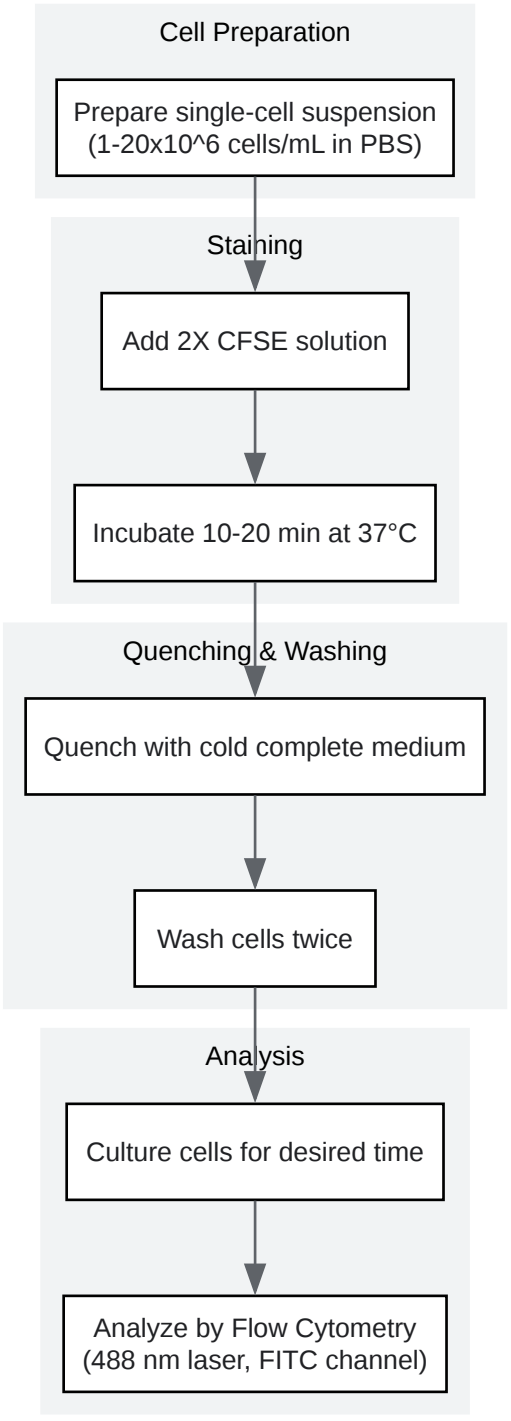

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CFSE Staining Workflow

Annexin V-FITC: Apoptosis Detection

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Application Note

The Annexin V-FITC assay is a widely used method for detecting early-stage apoptosis.[9] In healthy cells, phosphatidylserine (PS) is located on the inner leaflet of the plasma membrane. During the early stages of apoptosis, PS is translocated to the outer leaflet, exposing it to the extracellular environment.[9][10] Annexin V is a calcium-dependent protein with a high affinity for PS.[10] When conjugated to a fluorochrome like FITC, Annexin V can be used to identify apoptotic cells. To distinguish between early apoptotic and late apoptotic/necrotic cells, a vital dye such as Propidium Iodide (PI) is often used in conjunction with Annexin V-FITC.[11] PI is membrane-impermeable and therefore excluded from live and early apoptotic cells, but can enter late apoptotic and necrotic cells with compromised membrane integrity, where it intercalates with DNA.[11]

Quantitative Data

Parameter	Value	References
Excitation Maximum (FITC)	~494 nm	[12]
Emission Maximum (FITC)	~519 nm	[12]
Excitation Maximum (PI)	~536 nm	[12]
Emission Maximum (PI)	~617 nm	[12]
Common Laser Line	488 nm (Blue)	[12]
FITC Detection Channel	FL1 (e.g., 530/30 BP)	
PI Detection Channel	FL2 (e.g., 585/42 BP) or FL3 (e.g., >670 LP)	

Interpretation of Results (Quadrant Analysis):

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Quadrant	Annexin V-FITC	Propidium Iodide (PI)	Cell Population	References
Lower-Left (Q3)	Negative	Negative	Live, healthy cells	[11][13]
Lower-Right (Q4)	Positive	Negative	Early apoptotic cells	[11][13]
Upper-Right (Q2)	Positive	Positive	Late apoptotic/necrotic cells	[11][13]
Upper-Left (Q1)	Negative	Positive	Necrotic cells (or cells with mechanically damaged membranes)	[11][13]

Experimental Protocol

- Cell Preparation: Induce apoptosis using the desired method. Prepare a single-cell suspension of 1-5 x 10^5 cells.
- Washing: Wash the cells once with cold PBS. Centrifuge at 300-400 x g for 5 minutes and discard the supernatant.
- Resuspension: Resuspend the cell pellet in 100 µL of 1X Binding Buffer.
- Staining: Add 5 µL of Annexin V-FITC and 5-10 µL of Propidium Iodide solution to the cell suspension.[10]
- Incubation: Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
- Dilution: Add 400 µL of 1X Binding Buffer to each tube.
- Flow Cytometry Analysis: Analyze the samples immediately (within 1 hour) by flow cytometry. Use unstained, Annexin V-FITC only, and PI only stained cells as controls for setting

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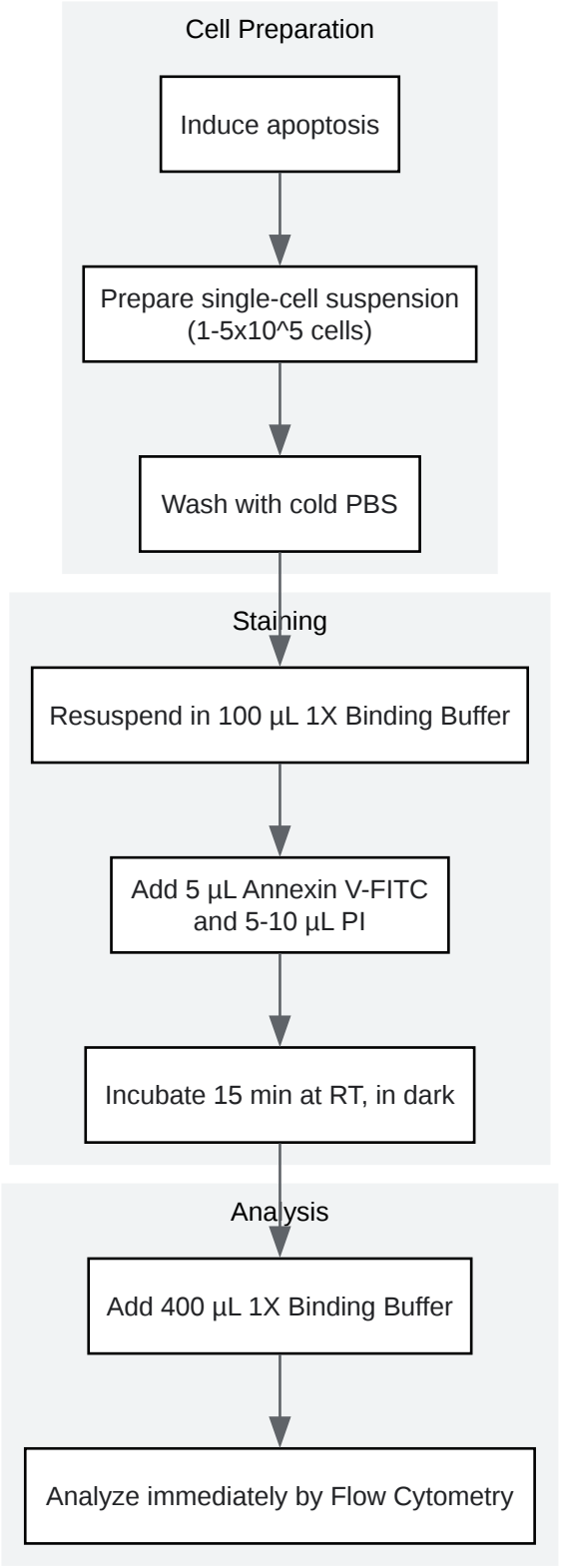
compensation and gates.[14]

Experimental Workflow



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Annexin V-FITC Staining Workflow

Calcein AM: Cell Viability Assay

Application Note

Calcein AM is a widely used fluorescent probe for determining cell viability. Similar to CFSE, the acetoxymethyl (AM) ester form of calcein is non-fluorescent and cell-permeable. Once inside a live cell, intracellular esterases cleave the AM groups, converting it into the highly fluorescent calcein.[15] Calcein itself is membrane-impermeable and is therefore retained within cells that have an intact plasma membrane.[15] Dead or dying cells with compromised membranes and inactive esterases do not retain calcein and thus show minimal fluorescence. This makes Calcein AM an excellent tool for identifying live cells in a population.[16]

Quantitative Data

Parameter	Value	References
Excitation Maximum	~494 nm	[17]
Emission Maximum	~517 nm	[17]
Common Laser Line	488 nm (Blue)	[18]
Common Filter	530/30 BP (FITC channel)	[18]
Typical Staining Concentration	1 - 10 µM	
Recommended Concentration (Jurkat cells)	~2 µM	[17]
Incubation Time	15 - 60 minutes	[17]

Experimental Protocol

- Cell Preparation: Prepare a single-cell suspension at a concentration of 0.1-5 x 10^6 cells/mL in a serum-free buffer like PBS or HBSS.[17]
- Calcein AM Staining: Add Calcein AM working solution to the cell suspension to achieve the desired final concentration (typically 1-10 µM).

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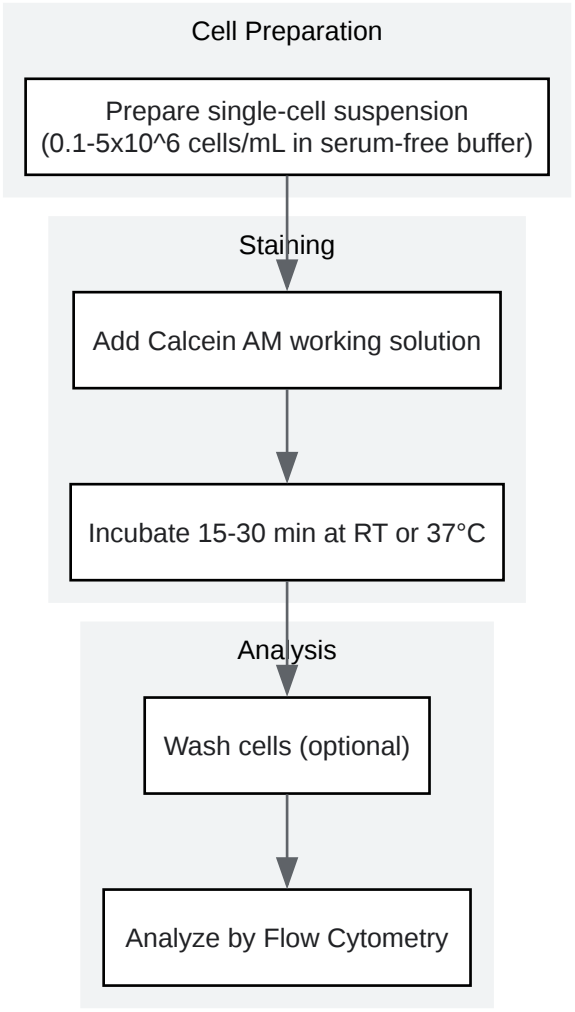
- Incubation: Incubate the cells for 15-30 minutes at room temperature or 37°C, protected from light.[16]
- Washing (Optional but Recommended): Centrifuge the cells at 400-600 x g for 5 minutes. Discard the supernatant and resuspend the cells in fresh buffer or medium. This step helps to reduce background fluorescence.[16]
- Flow Cytometry Analysis: Analyze the samples on a flow cytometer using a 488 nm laser for excitation and detecting the emission in the FITC channel.

Experimental Workflow



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Calcein AM Staining Workflow

SYTOX™ Green / SYBR® Green I: Nucleic Acid Staining and Viability

Application Note

SYTOX™ Green and SYBR® Green I are high-affinity nucleic acid stains that belong to the cyanine dye family.[19][20] They are cell-impermeant and cannot cross the intact plasma membrane of live cells.[20] However, in dead or membrane-compromised cells, these dyes can enter and bind to nucleic acids, resulting in a significant increase in their fluorescence intensity (over 500-fold for SYTOX™ Green).[20] This property makes them excellent probes for identifying dead cells in a population.[8][20] SYBR® Green I preferentially binds to double-stranded DNA, while SYTOX™ Green binds to both DNA and RNA.[19] Both dyes are excited by the 488 nm laser and emit green fluorescence, making them compatible with standard flow cytometer configurations.[21]

Quantitative Data

Parameter	SYTOX™ Green	SYBR® Green I	References
Excitation Maximum	~504 nm	~497 nm	[19][20]
Emission Maximum	~523 nm	~520 nm	[19][20]
Common Laser Line	488 nm (Blue)	488 nm (Blue)	[20][21]
Common Filter	FITC channel	FITC channel	[21][22]
Typical Staining Concentration (Eukaryotic cells)	10 nM - 1 µM	Varies by application	[23]
Typical Staining Concentration (Yeast)	1 - 50 µM		[23]

Experimental Protocol (SYTOX™ Green for Mammalian Cells)

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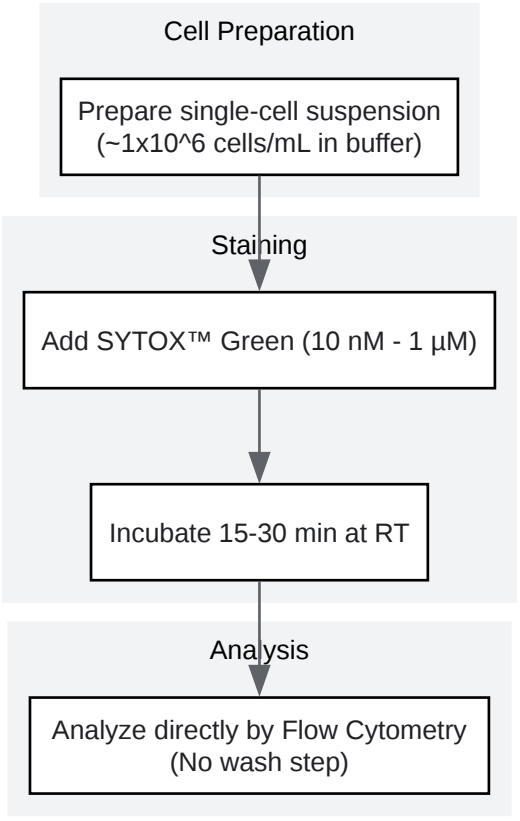
- Cell Preparation: Prepare a single-cell suspension at a concentration of approximately 1 x 10^6 cells/mL in a suitable buffer (e.g., PBS).
- SYTOX™ Green Staining: Add SYTOX™ Green to the cell suspension to a final concentration of 10 nM to 1 µM. A titration is recommended to determine the optimal concentration for your cell type.[24]
- Incubation: Incubate the cells for 15-30 minutes at room temperature, protected from light. [24]
- Flow Cytometry Analysis: Analyze the samples directly on the flow cytometer without a wash step. Use the 488 nm laser for excitation and detect the fluorescence in the FITC channel.

Experimental Workflow



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